

Application Notes and Protocols for In Vitro Use of Cytarabine Triphosphate Trisodium

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Compound of Interest

Compound Name: Cytarabine triphosphate trisodium

Cat. No.: B15585996

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cytarabine, also known as arabinosylcytosine (Ara-C), is a potent antimetabolite drug widely used in the treatment of various hematological malignancies, including acute myeloid leukemia (AML) and non-Hodgkin's lymphoma.^{[1][2]} Its cytotoxic effects are mediated by its active metabolite, Cytarabine triphosphate (Ara-CTP).^[1] Following cellular uptake, Cytarabine is phosphorylated to Ara-CTP, which then acts as a competitive inhibitor of DNA polymerase.^{[1][3]} The incorporation of Ara-CTP into the growing DNA strand leads to chain termination, thereby halting DNA synthesis and replication, particularly during the S phase of the cell cycle.^{[1][2][3]} This ultimately induces cell cycle arrest and apoptosis in rapidly dividing cancer cells.^{[4][5][6]} The direct in vitro application of **Cytarabine triphosphate trisodium** allows for the study of its immediate effects on cellular processes, bypassing the need for intracellular phosphorylation.

Data Presentation

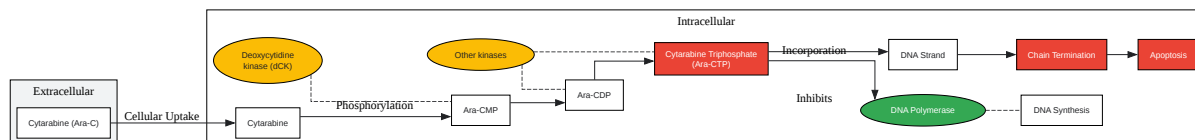
The following table summarizes the 50% inhibitory concentration (IC₅₀) values of the parent drug, Cytarabine, in various cancer cell lines. These values can serve as a starting point for determining the effective concentration range for in vitro experiments using **Cytarabine triphosphate trisodium**.

Cell Line	Cancer Type	IC50 (nM)	Incubation Time (h)
CCRF-CEM	Acute Lymphoblastic Leukemia	90	96
Jurkat	Acute Lymphoblastic Leukemia	159.7	96
KG-1	Acute Myeloid Leukemia	Varies (parental vs. resistant)	Not Specified
MOLM13	Acute Myeloid Leukemia	Varies (parental vs. resistant)	Not Specified
MV4-11	Acute Myeloid Leukemia	Not Specified (used at 0.1 μ M)	24
BCBL1	Primary Effusion Lymphoma	Induces apoptosis at 5 μ M	4
BC3	Primary Effusion Lymphoma	Induces apoptosis at 5 μ M	4

Note: The IC50 values can vary depending on the experimental conditions, such as cell density and assay type. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific cell line and experiment.

Signaling Pathways and Experimental Workflows

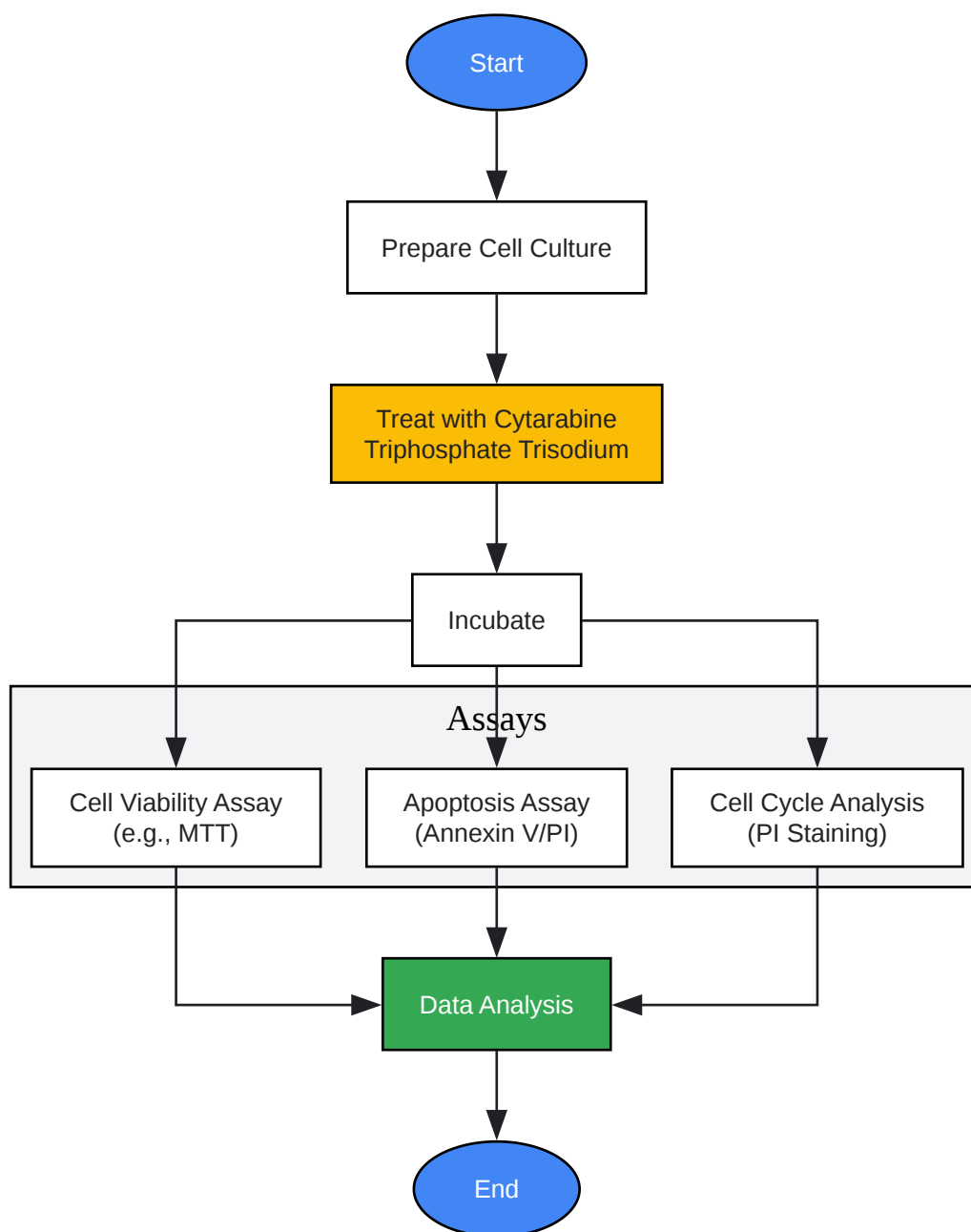
Mechanism of Action of Cytarabine



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Caption: Mechanism of action of Cytarabine.

Experimental Workflow for In Vitro Assays



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